

Di-n-Amyl Disulfide: A Technical Overview of its Physical Properties

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Compound of Interest

Compound Name: *di-n-Amyl disulfide*

Cat. No.: *B090501*

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Introduction

Di-n-amyI disulfide (also known as dipentyl disulfide), with the CAS number 112-51-6, is an organic sulfur compound characterized by a disulfide bond linking two n-amyI groups.^[1] Its molecular formula is C₁₀H₂₂S₂, and it has a molecular weight of 206.41 g/mol.^{[1][2]} This compound is of interest in various fields due to its chemical reactivity, particularly the reversible nature of its disulfide bond, and its potential biological activities. This technical guide provides an in-depth look at the key physical properties of **di-n-amyI disulfide**, specifically its boiling point and density, along with the experimental methodologies for their determination.

Core Physical Properties

The fundamental physical characteristics of **di-n-amyI disulfide** are crucial for its handling, application, and the design of experimental protocols.

Data Presentation

A summary of the key quantitative data for **di-n-amyI disulfide** is presented in the table below for easy reference and comparison.

Physical Property	Value	Units	Conditions
Boiling Point	142	°C	at 17 mmHg
Density	0.93	g/cm ³	Not Specified

Sources:[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail the standard methodologies for measuring the boiling point and density of organic liquids like **di-n-amyI disulfide**.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For compounds like **di-n-amyI disulfide**, which have relatively high boiling points, determination under reduced pressure is common to prevent decomposition.

Method 1: Thiele Tube Method

This micro-method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating source (Bunsen burner or oil bath).
- Procedure:
 - A small amount of the **di-n-amyI disulfide** sample is placed in a small test tube.
 - A capillary tube, sealed at one end, is placed open-end down into the sample.
 - The test tube is attached to a thermometer.
 - The assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).

- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the temperature rises, a steady stream of bubbles will emerge from the capillary tube.
- The heat is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[6]

Method 2: Distillation Method

This method is suitable when a larger quantity of the substance is available and purification is also desired.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - The **di-n-amyI disulfide** sample is placed in the distillation flask along with boiling chips.
 - The distillation apparatus is assembled.
 - The sample is heated, and the temperature is monitored.
 - The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature on the thermometer during distillation.

Density Determination

Density is the mass of a substance per unit volume.

Method: Mass and Volume Measurement

This is a straightforward and common method for determining the density of a liquid.

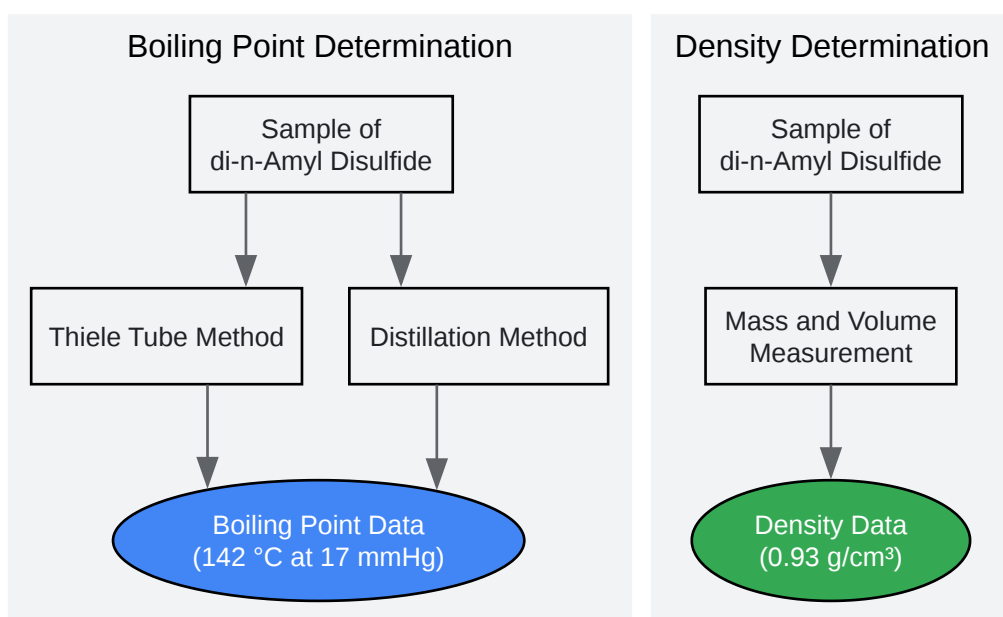
- Apparatus: Pycnometer or a volumetric flask, analytical balance.
- Procedure:

- The mass of a clean, dry pycnometer (or volumetric flask) is accurately measured.
- The pycnometer is filled with **di-n-amyI disulfide** to a known volume.
- The filled pycnometer is weighed again.
- The mass of the **di-n-amyI disulfide** is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is then calculated by dividing the mass of the sample by its known volume.[5][7][8] It is important to note that the density of a substance can vary with temperature, so the temperature at which the measurement is made should be recorded.[5][7]

Mandatory Visualizations

The following diagrams illustrate key concepts and workflows related to **di-n-amyI disulfide**.

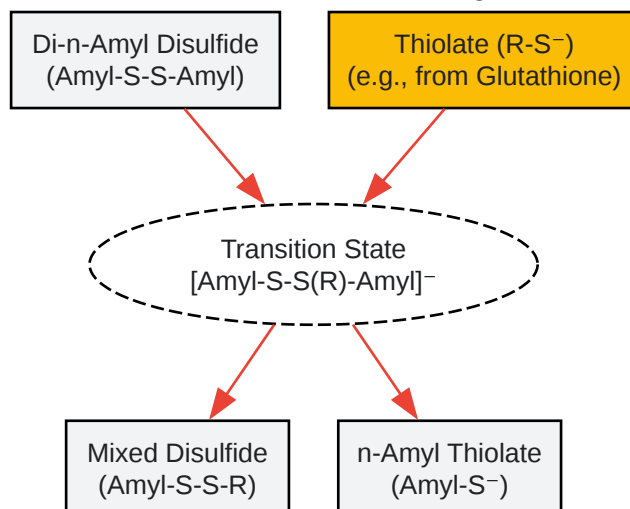
Experimental Workflow for Physical Property Determination



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Workflow for determining the physical properties of **di-n-amyI disulfide**.

Generalized Thiol-Disulfide Exchange Mechanism



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*Generalized mechanism of thiol-disulfide exchange involving **di-n-amyl disulfide**.*

The reactivity of the disulfide bond is a key feature of **di-n-amyl disulfide**. The mechanism of action often involves cleavage of this bond, which can interact with various biological targets through redox reactions and nucleophilic substitution.[3] This reactivity is fundamental to its potential applications in drug development and materials science. While specific signaling pathways for **di-n-amyl disulfide** are not extensively detailed in the literature, related organosulfur compounds from garlic, such as diallyl disulfide (DADS), have been shown to interact with pathways like NF-κB and p53/p21, suggesting potential areas of investigation for **di-n-amyl disulfide**. [2]

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